



Application Notes and Protocols for Studying the Sensitivity of Tetryl

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetryl (2,4,6-trinitrophenyl-N-methylnitramine) is a sensitive secondary high explosive that has been historically used in detonators and as a booster for other explosives.[1] A thorough understanding of its sensitivity to external stimuli such as impact, friction, and heat is paramount for ensuring safety during its handling, storage, and disposal. These application notes provide a detailed experimental design and protocols for the systematic study of **Tetryl**'s sensitivity.

The following protocols are based on internationally recognized and standardized test methods, including the BAM (Bundesanstalt für Materialforschung und -prüfung) Fallhammer for impact sensitivity and the BAM Friction Test for friction sensitivity. Thermal sensitivity is assessed using Differential Scanning Calorimetry (DSC), a powerful technique for characterizing the thermal behavior of energetic materials.[2][3][4]

Experimental Design

The experimental design focuses on quantifying **Tetryl**'s sensitivity to three primary stimuli: impact, friction, and thermal energy. The objective is to determine the threshold at which **Tetryl** undergoes decomposition or explosion under controlled laboratory conditions.

Variables and Controls:



- Independent Variables:
 - Impact Energy (Joules)
 - Frictional Force (Newtons)
 - Temperature (°C) and Heating Rate (°C/min)
- Dependent Variables:
 - Initiation of reaction (go/no-go)
 - Decomposition temperature and enthalpy
- Controls:
 - Sample mass and preparation will be kept consistent for each test.
 - Environmental conditions (temperature and humidity) will be monitored and recorded.
 - The physical state and purity of the **Tetryl** sample will be characterized prior to testing.

Data Presentation

Quantitative data from the sensitivity tests should be summarized for clear comparison.



Sensitivity Parameter	Test Method	Result	Units
Impact Sensitivity (H50)	BAM Fallhammer	TBD	cm
Impact Energy (E50)	BAM Fallhammer	TBD	J
Friction Sensitivity	BAM Friction Test	TBD	N
Onset of Decomposition	DSC	TBD	°C
Peak Exotherm Temperature	DSC	TBD	°C
Enthalpy of Decomposition	DSC	TBD	J/g

TBD: To be determined through experimentation.

Experimental Protocols Impact Sensitivity: BAM Fallhammer Test

This test determines the impact energy required to cause a reaction in a sample of **Tetryl**. The result is often expressed as the H_{50} value, the height from which a drop weight causes a reaction in 50% of trials.[5]

Apparatus:

- BAM Fallhammer apparatus with a range of drop weights (e.g., 1 kg, 5 kg).
- · Steel anvil and striker assembly.
- Sample holder (e.g., steel cylinders and guide rings).
- Remote release mechanism.
- Safety shield and sound/light detection system.



Procedure:

- Sample Preparation: A small, precisely weighed amount of **Tetryl** (typically around 40 mg) is placed in the sample holder.[6]
- Apparatus Setup: The sample holder is placed on the anvil. The desired drop weight is selected and placed in the guide rails.
- Test Execution:
 - The test area is cleared, and the safety shield is in place.
 - The drop weight is raised to a predetermined height.
 - The weight is released remotely, allowing it to fall and strike the sample.
- Observation: The outcome is recorded as a "go" (reaction, indicated by sound, flash, or smoke) or "no-go" (no reaction).
- Data Analysis (Up-and-Down Method):
 - If a "go" is observed, the drop height is decreased for the next trial.
 - If a "no-go" is observed, the drop height is increased.
 - This is repeated for a statistically significant number of trials (typically 20-50) to determine the H₅₀ value.

Friction Sensitivity: BAM Friction Test

This method assesses the sensitivity of **Tetryl** to frictional stimuli.

Apparatus:

- BAM friction apparatus with a porcelain plate and porcelain peg.
- A set of calibrated weights to apply a normal force.
- Motor-driven carriage for the porcelain plate.



Procedure:

- Sample Preparation: A small amount of **Tetryl** (approximately 10 mm³) is spread evenly on the porcelain plate.[7]
- Apparatus Setup: The porcelain plate with the sample is placed on the carriage. The
 porcelain peg is positioned on the sample, and a specific load is applied using the weighted
 arm.
- Test Execution: The motor is activated, causing the porcelain plate to move back and forth under the stationary, weighted peg once over a distance of 10 mm.[7][8]
- Observation: The outcome is observed for any sign of reaction (e.g., spark, flame, crackling sound, or smoke).
- Data Analysis: The test is repeated six times at a given load. If no reaction is observed, the load is increased. The friction sensitivity is reported as the lowest load at which a reaction occurs in at least one of six trials.[8]

Thermal Sensitivity: Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow to or from a sample as a function of temperature or time, providing information on thermal stability and decomposition kinetics.[2][4]

Apparatus:

- Differential Scanning Calorimeter.
- Sample pans (typically aluminum, sealed for explosives).
- Crimping press for sealing the pans.
- Inert purge gas (e.g., nitrogen).


Procedure:



- Sample Preparation: A small, accurately weighed sample of **Tetryl** (typically 0.5-2.0 mg) is placed into a sample pan and hermetically sealed.[9]
- Apparatus Setup: The sealed sample pan and an empty reference pan are placed in the DSC cell.
- Test Execution:
 - The DSC cell is purged with an inert gas.
 - A temperature program is initiated, typically involving heating the sample at a constant rate (e.g., 5, 10, 15, and 20 °C/min) over a specified temperature range (e.g., 50 °C to 300 °C).
- Data Acquisition: The heat flow to the sample is continuously measured and recorded as a function of temperature.
- Data Analysis: The resulting DSC thermogram is analyzed to determine:
 - The onset temperature of decomposition (the temperature at which the exothermic decomposition begins).
 - The peak temperature of the exothermic event.
 - The enthalpy of decomposition (the total energy released, calculated from the area under the exothermic peak).
 - Kinetic parameters of decomposition can be calculated using methods like the Kissinger method by performing the experiment at multiple heating rates.

Visualizations






Click to download full resolution via product page

Caption: Experimental workflow for assessing **Tetryl**'s sensitivity.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Tetryl Wikipedia [en.wikipedia.org]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. Thermal analysis of some propellants and explosives with DSC and TG/DTA (U) [repository.tno.nl]
- 4. chimia.ch [chimia.ch]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. benchchem.com [benchchem.com]
- 7. etusersgroup.org [etusersgroup.org]
- 8. utec-corp.com [utec-corp.com]
- 9. How to Perform a Differential Scanning Calorimetry Analysis of a Polymer: 14 Steps -Instructables [instructables.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Studying the Sensitivity of Tetryl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194171#experimental-design-for-studying-tetryl-s-sensitivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com